

Personal protective equipment for handling 9(Z)-Tetradecenoyl chloride

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Essential Safety and Handling Guide for 9(Z)-Tetradecenoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **9(Z)-Tetradecenoyl chloride** (CAS No. 95548-25-7). Adherence to these procedures is essential to ensure personal safety and maintain a secure laboratory environment. **9(Z)-Tetradecenoyl chloride** is a corrosive and moisture-sensitive acyl chloride that can cause severe skin burns and eye damage.^{[1][2]} It reacts with water to release toxic hydrogen chloride gas.^[3]

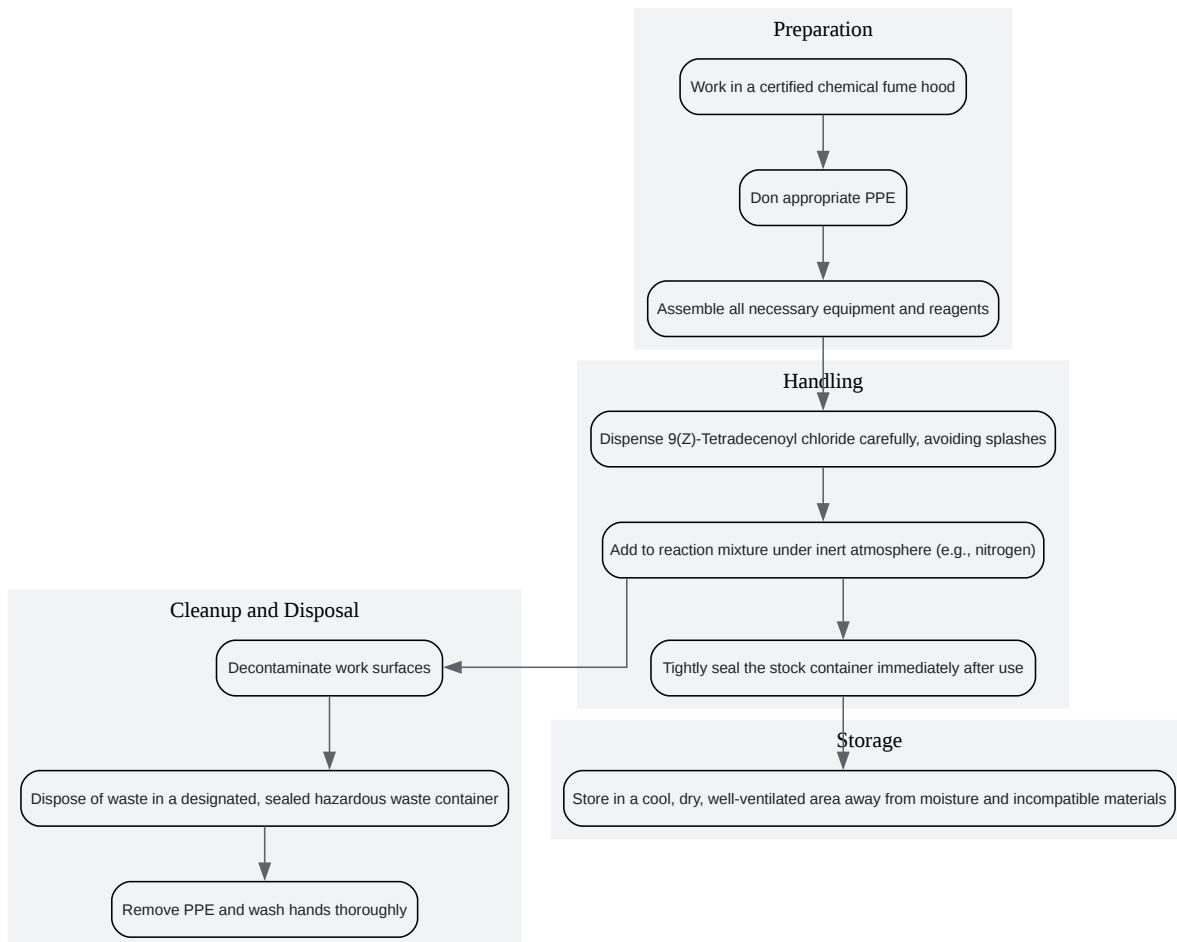
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against the hazards associated with **9(Z)-Tetradecenoyl chloride**. The following table summarizes the required PPE for handling this substance.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical splash goggles and a full-face shield.[4][5][6][7]	To protect against splashes of the corrosive liquid and irritating vapors.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).[4][8]	To prevent direct skin contact and chemical burns.
Body Protection	Chemical-resistant lab coat or apron.[4][5][8]	To protect skin and personal clothing from spills and splashes.
Footwear	Closed-toe shoes.[8]	To protect feet from potential spills.
Respiratory Protection	Use in a certified chemical fume hood.[6] A respirator may be necessary for large quantities or inadequate ventilation.[5]	To avoid inhalation of corrosive and irritating vapors.

Handling and Storage Procedures

Proper operational procedures are critical to minimize risk. The following workflow outlines the key steps for safe handling and storage.

[Click to download full resolution via product page](#)**Caption:** Workflow for Handling **9(Z)-Tetradecenoyl Chloride**.

Storage Requirements:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[2]
- Protect from moisture to prevent reaction and degradation.[3]
- Store away from incompatible materials such as water, strong bases, alcohols, and amines. [3]
- Never store corrosive liquids above eye level.[6][8]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Emergency Situation	Immediate Action
Skin Contact	Immediately remove contaminated clothing.[1] [6] Flush the affected skin with large amounts of water for at least 15 minutes.[6] Seek immediate medical attention.[3][9]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[3][6] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1][9]
Inhalation	Move the individual to fresh air.[1][3] If breathing has stopped, provide artificial respiration.[9] Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting.[1][3] Rinse mouth with water. Seek immediate medical attention.[1][10]
Spill	Evacuate the area.[9] Absorb the spill with a dry, inert material such as sand or vermiculite.[9] Do not use water.[9] Collect the absorbed material into a sealed container for hazardous waste disposal.[9] Ventilate the area.[9]

Disposal Plan

All waste containing **9(Z)-Tetradecenoyl chloride** must be treated as hazardous waste.

Operational Disposal:

- Quenching: Unused or residual **9(Z)-Tetradecenoyl chloride** can be cautiously quenched by slowly adding it to a stirred, cooled solution of sodium bicarbonate or by adding it to an alcohol like methanol or ethanol to form the less reactive ester.[11] This should be done in a fume hood.
- Collection: Collect all contaminated materials (e.g., absorbent pads, gloves, disposable labware) in a designated, properly labeled, and sealed hazardous waste container.[9]

Final Disposal:

- Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[9]
- Do not dispose of **9(Z)-Tetradecenoyl chloride** down the drain.[2]

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